

Safe handling and disposal procedures for O-(4-Nitrophenyl)hydroxylamine

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Compound of Interest

Compound Name: O-(4-Nitrophenyl)hydroxylamine

Cat. No.: B1317035

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Application Notes and Protocols for O-(4-Nitrophenyl)hydroxylamine

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling and disposal of **O-(4-Nitrophenyl)hydroxylamine** (CAS No. 33543-55-4). Adherence to these protocols is crucial to ensure personnel safety and minimize environmental impact.

Compound Information and Hazard Summary

O-(4-Nitrophenyl)hydroxylamine is a chemical intermediate used in laboratory research.^[1] It is a solid substance with a molecular weight of 154.12 g/mol.^{[1][2]} This compound is classified as toxic if swallowed, in contact with skin, or if inhaled.^{[2][3]} It is also toxic to aquatic life with long-lasting effects.^{[2][3]}

Table 1: Physicochemical and Hazard Data for **O-(4-Nitrophenyl)hydroxylamine**

Property	Value	Reference
CAS Number	33543-55-4	[3]
Molecular Formula	C ₆ H ₆ N ₂ O ₃	[1][2]
Molecular Weight	154.12 g/mol	[1][2]
Physical Form	Solid	[4]
GHS Hazard Statements	H301: Toxic if swallowed	[2][3]
H311: Toxic in contact with skin	[2][3]	
H331: Toxic if inhaled	[2][3]	
H411: Toxic to aquatic life with long lasting effects	[2][3]	
Signal Word	Danger	[2][3]

Experimental Protocols: Safe Handling

Strict adherence to the following protocols is mandatory when working with **O-(4-Nitrophenyl)hydroxylamine**.

2.1. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3]
- Skin Protection: Wear chemical-impermeable and fire/flammable-resistant clothing and gloves.[3]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a suitable particle filter.[3]

2.2. Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.[3][5]

- Ensure an eyewash station and safety shower are readily accessible.[5]

2.3. Handling Procedures

- Avoid the formation of dust and aerosols.[3][5]
- Do not breathe mist, gas, or vapors.[3]
- Avoid contact with skin and eyes.[3]
- Do not eat, drink, or smoke when using this product.[3]
- Wash hands thoroughly after handling.[3]
- Remove and wash contaminated clothing before reuse.[3]

2.4. Storage

- Store in a cool, dry, and well-ventilated place.[3][6]
- Keep the container tightly closed.[3][6]
- Store locked up.[3]
- Recommended storage temperature is between 2°C and 8°C.[1]
- Incompatible materials include strong oxidizing agents and strong bases.[6]

Emergency Procedures

3.1. First-Aid Measures

- If Swallowed: Get emergency medical help immediately. Rinse mouth.[3]
- If on Skin: Wash with plenty of water. Take off immediately all contaminated clothing and wash it before reuse. Get emergency medical help immediately.[3]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[3]

- If in Eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[6]

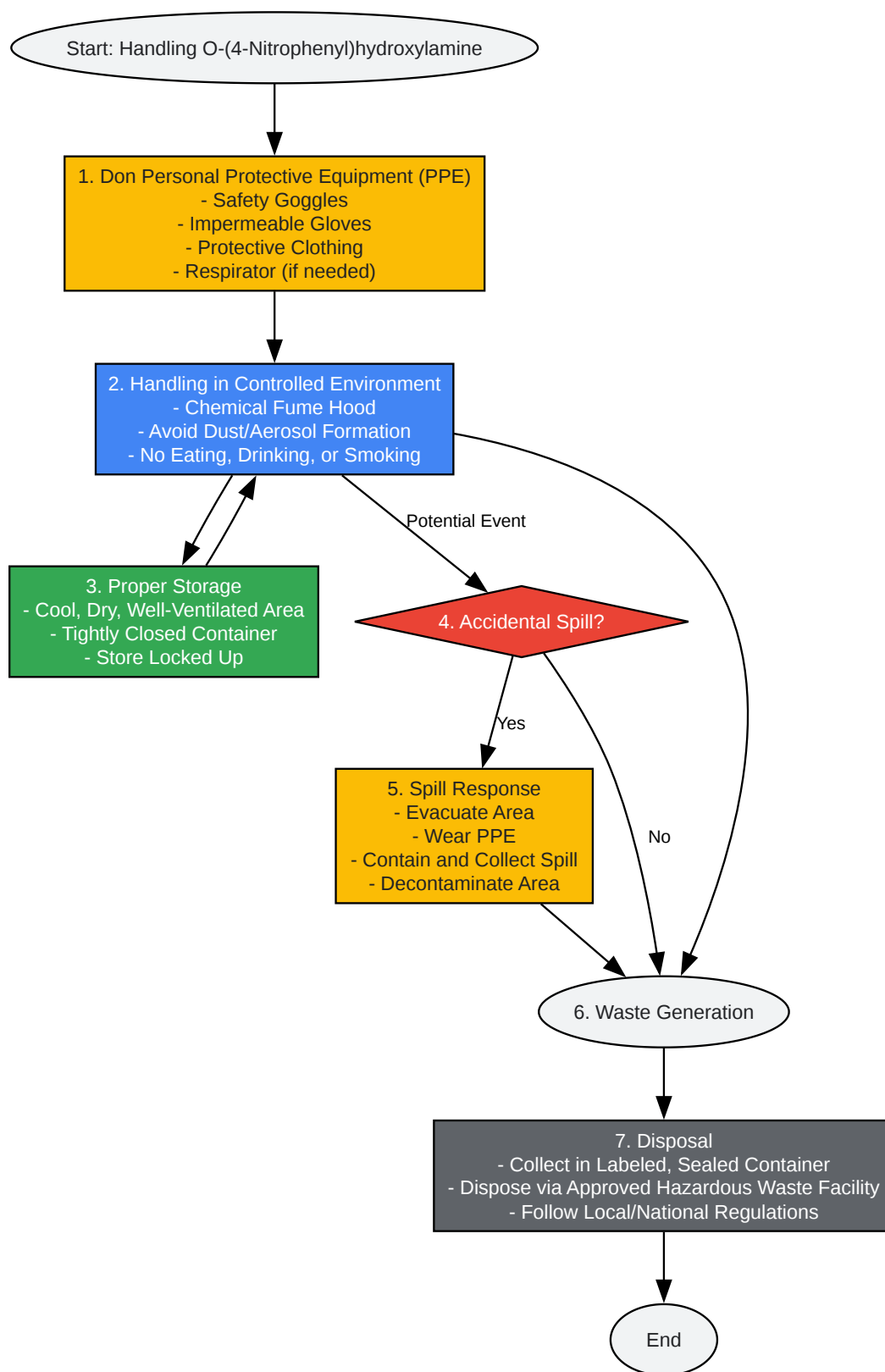
3.2. Accidental Release Measures

- Evacuate personnel to a safe area.[3]
- Wear appropriate personal protective equipment.[3]
- Avoid dust formation.[3]
- Sweep up the spilled material and shovel it into a suitable container for disposal.[6]
- Prevent the product from entering drains.[5]

Disposal Protocol

Dispose of contents and containers in accordance with local, regional, and national regulations. [3] The product should be sent to an appropriate treatment and disposal facility.[3] Do not empty into drains.[6]

Diagram 1: Workflow for Safe Handling and Disposal of **O-(4-Nitrophenyl)hydroxylamine**



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Caption: Workflow for the safe handling and disposal of **O-(4-Nitrophenyl)hydroxylamine**.

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